

Safeguarding Your Laboratory and the Environment: Proper Disposal of Pyriofenone

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Compound of Interest

Compound Name: Pyriofenone

Cat. No.: B131606

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For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **pyriofenone**, a fungicide commonly used in agricultural research. Following these guidelines will ensure the safety of laboratory personnel and the protection of the environment.

Pyriofenone is recognized as a substance that is very toxic to aquatic life with long-lasting effects and is suspected of causing cancer[1]. Therefore, improper disposal is a violation of federal law and can have serious environmental consequences[2][3].

Key Disposal Procedures

The primary principle for the disposal of **pyriofenone** is to prevent its release into the environment. Do not allow this material to drain into sewers or water supplies, and avoid contaminating ponds, waterways, or ditches with the chemical or used containers[4].

For Unused or Excess **Pyriofenone**:

- **Consult Local Regulations:** Before proceeding with any disposal method, contact your state's Pesticide or Environmental Control Agency, or the hazardous waste representative at the nearest EPA regional office for guidance[2][3]. State and local laws may have stricter requirements than federal regulations[5][6].

- Licensed Waste Disposal: Collect and reclaim or dispose of **pyriofenone** in sealed containers at a licensed waste disposal site[4].
- Professional Assistance: For significant spills that cannot be contained, local authorities should be advised[4].

For Empty Containers:

- Do Not Reuse: Empty containers should never be reused for any purpose[2][5][7].
- Triple Rinse: Thoroughly rinse the container three times. To do this, fill the container one-quarter full with water, securely replace the lid, and shake for 30 seconds. Empty the rinsate into the application equipment or a mix tank and allow it to drain for 30 seconds after the flow has slowed to a drip. Repeat this process two more times[6][7].
- Puncture and Dispose: After triple-rinsing, puncture the container to prevent reuse and dispose of it in a sanitary landfill, or by other procedures approved by state and local authorities[7]. Some communities may have specific recycling programs for pesticide containers; check with your local solid waste agency[6].

Quantitative Data for Pyriofenone

The following table summarizes key quantitative data for **pyriofenone**, providing a quick reference for its physical and chemical properties.

Property	Value	Source
Molecular Formula	C18H20ClNO5	[1]
Molecular Weight	365.8 g/mol	[1]
Water Solubility	1.56 mg/L (at 20°C)	[8]
Vapor Pressure	1.9 x 10 ⁻⁶ Pa (at 25°C)	[8]
Soil Persistence (Aerobic)	DT50 54 – 201 days	[2][3]
Soil Persistence (Anaerobic)	DT50 31 – 43 days	[2][3]
Bioconcentration Factor	160	[2][3]

Experimental Protocols

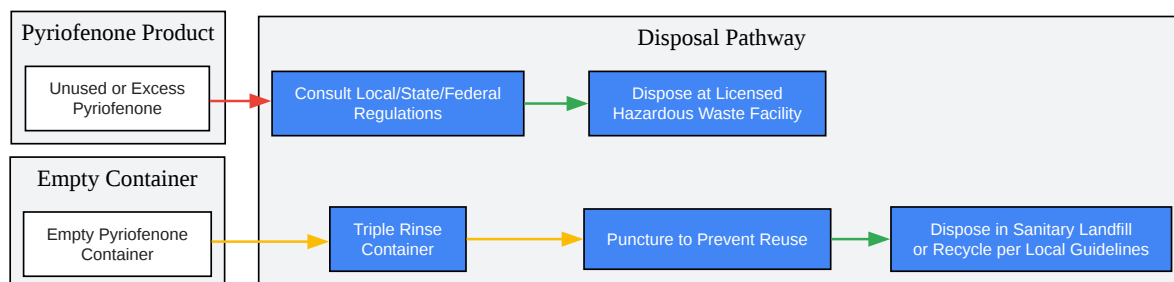
While specific experimental protocols for the disposal of **pyriofenone** are not detailed in the provided search results, the general procedure for handling pesticide disposal is well-established and mandated by regulatory bodies. The "Triple Rinse" method is a critical and standardized protocol for decontaminating empty pesticide containers.

Triple Rinse Protocol:

- Initial Draining: Empty the container into the spray tank and allow it to drain for at least 30 seconds.
- First Rinse: Fill the container approximately one-quarter full with water.
- Agitation: Securely close the container and shake it vigorously for 30 seconds to rinse all interior surfaces.
- Transfer Rinsate: Pour the rinsate into the spray tank, allowing the container to drain for at least 30 seconds.
- Repeat: Repeat the rinsing and transferring steps two more times.
- Final Disposal: The now-rinsed container can be disposed of according to local regulations for non-hazardous waste or sent for recycling if a specific program is available.

Pyriofenone Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **pyriofenone** and its containers.



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